

# physical appearance and melting point of Pyrazine-2,5-dicarboxylic acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Pyrazine-2,5-dicarboxylic acid*

Cat. No.: *B093053*

[Get Quote](#)

## Technical Guide: Pyrazine-2,5-dicarboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and applications of **Pyrazine-2,5-dicarboxylic acid**, a key heterocyclic organic compound.

## Core Properties and Physical Appearance

**Pyrazine-2,5-dicarboxylic acid** ( $C_6H_4N_2O_4$ ) is a derivative of pyrazine, presenting as a white to off-white crystalline solid at room temperature.<sup>[1]</sup> It is often observed in the form of fine needles or a powder with minimal odor.<sup>[1]</sup> As a dicarboxylic acid, its structure features two carboxylic acid functional groups attached to the pyrazine ring at the 2 and 5 positions. This substitution pattern contributes to its polarity and solubility characteristics.<sup>[1]</sup> The compound's rigid structure and capacity for hydrogen bonding are key factors influencing its physical properties, such as its high melting point and limited solubility in water.<sup>[1]</sup>

## Quantitative Physicochemical Data

The following table summarizes the key quantitative data for **Pyrazine-2,5-dicarboxylic acid**.

Property	Value	Source
Molecular Formula	$C_6H_4N_2O_4$	--INVALID-LINK--
Molecular Weight	168.11 g/mol	--INVALID-LINK--
Melting Point	255-260 °C	--INVALID-LINK--, --INVALID-LINK--
Melting Point (Dihydrate)	272-277 °C	
Boiling Point (Predicted)	$466.5 \pm 45.0$ °C	--INVALID-LINK--
Density (Predicted)	$1.665 \pm 0.06$ g/cm <sup>3</sup>	--INVALID-LINK--
pKa (Predicted)	$2.20 \pm 0.10$	--INVALID-LINK--
Water Solubility	Slightly soluble	--INVALID-LINK--, --INVALID-LINK--
CAS Number	122-05-4	--INVALID-LINK--

## Experimental Protocols

### Synthesis of Pyrazine-2,5-dicarboxylic Acid via Oxidation

A common and established method for the synthesis of **Pyrazine-2,5-dicarboxylic acid** is the oxidation of 2,5-dimethylpyrazine.<sup>[1]</sup> This process typically employs strong oxidizing agents. The following protocol is a representative example based on established chemical principles for this type of transformation.

#### Materials:

- 2,5-dimethylpyrazine
- Potassium permanganate (KMnO<sub>4</sub>)
- Sulfuric acid (H<sub>2</sub>SO<sub>4</sub>)
- Sodium bisulfite (NaHSO<sub>3</sub>)

- Distilled water
- Ethanol
- Standard laboratory glassware (three-necked flask, reflux condenser, dropping funnel, etc.)
- Magnetic stirrer and heating mantle
- Büchner funnel and filter paper
- pH meter or pH paper

Procedure:

- Reaction Setup: In a three-necked flask equipped with a mechanical stirrer, a reflux condenser, and a dropping funnel, dissolve 2,5-dimethylpyrazine in water.
- Oxidation: While stirring vigorously, slowly add a saturated aqueous solution of potassium permanganate through the dropping funnel. The rate of addition should be controlled to maintain a gentle reflux of the reaction mixture. This reaction is exothermic.
- Reaction Monitoring: The progress of the reaction can be monitored by the disappearance of the purple color of the permanganate. The reaction is typically heated to ensure complete conversion.
- Work-up: After the reaction is complete, cool the mixture and filter it through a large Büchner funnel to remove the manganese dioxide ( $MnO_2$ ) precipitate. The filter cake should be washed with hot water to recover any product.
- Acidification: Combine the filtrate and washings, and carefully acidify with sulfuric acid to a low pH. This will precipitate the crude **Pyrazine-2,5-dicarboxylic acid**.
- Decolorization (Optional): If the crude product is colored, it can be decolorized by adding a small amount of sodium bisulfite to the hot solution to reduce any remaining manganese dioxide.
- Purification: The precipitated solid is collected by filtration, washed with cold water, and then can be further purified by recrystallization from hot water or an ethanol/water mixture.

- Drying: The purified product is dried in an oven at a suitable temperature to yield **Pyrazine-2,5-dicarboxylic acid** as a crystalline solid.

## Applications in Research and Development

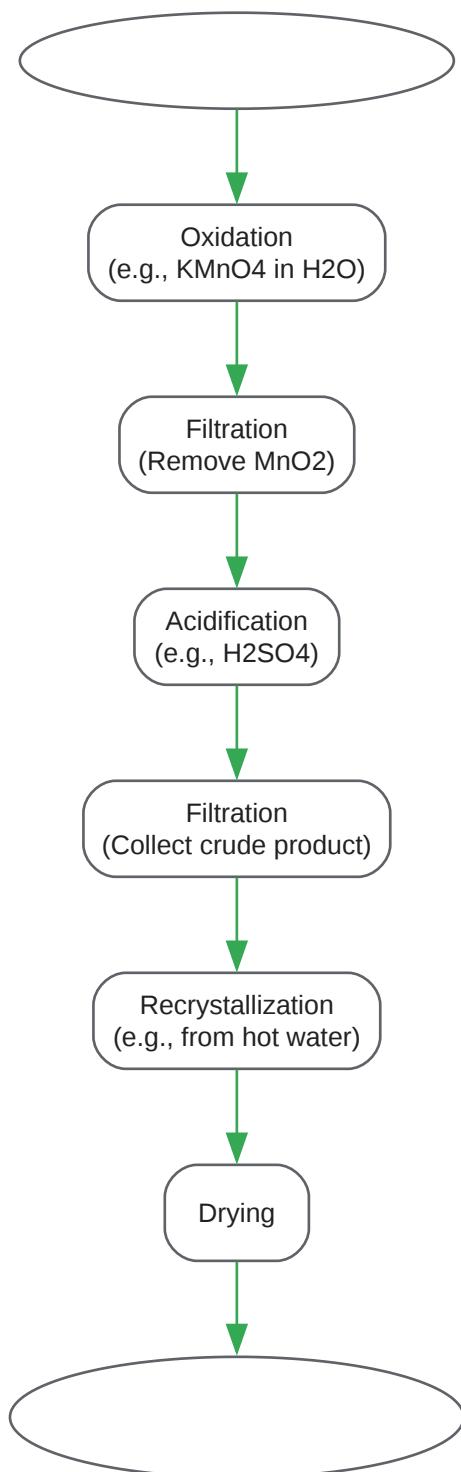
**Pyrazine-2,5-dicarboxylic acid** serves as a versatile building block in various scientific fields:

- Coordination Chemistry: It is frequently used as a ligand to form stable complexes with transition metals. These metal-organic frameworks (MOFs) and coordination polymers are investigated for their potential applications in catalysis, magnetism, and as porous materials. [\[1\]](#)[\[2\]](#)
- Pharmaceuticals and Agrochemicals: The pyrazine moiety is a recognized pharmacophore in drug discovery.[\[3\]](#)[\[4\]](#) **Pyrazine-2,5-dicarboxylic acid** and its derivatives are used as intermediates in the synthesis of novel therapeutic agents and agrochemicals.[\[1\]](#) For instance, derivatives have been synthesized and evaluated for their antioxidant and antimicrobial properties.
- Proteomics Research: It is also utilized as a chemical tool in the field of proteomics.[\[5\]](#)

## Visualized Workflows

### Experimental Workflow for Synthesis

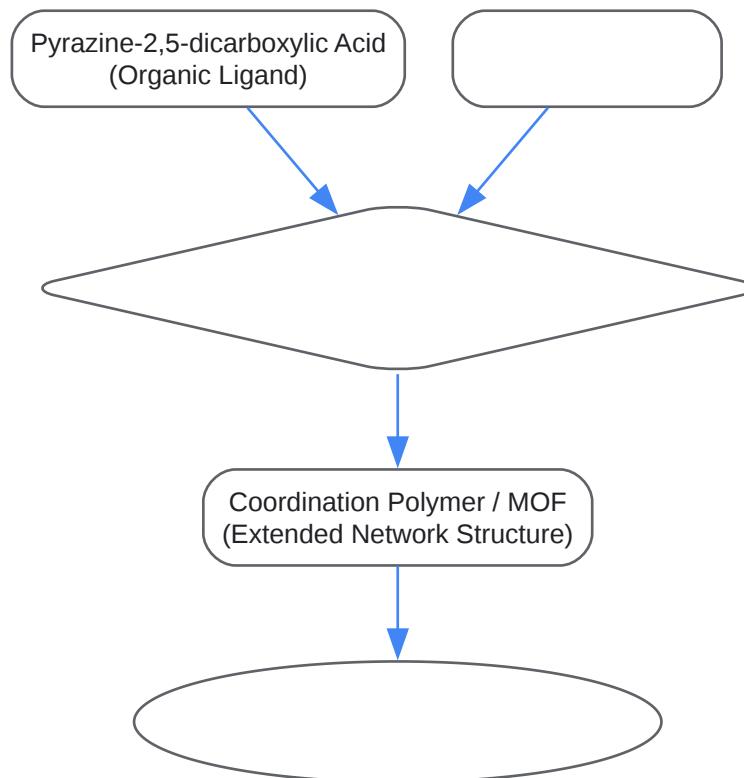
The following diagram illustrates the general laboratory workflow for the synthesis of **Pyrazine-2,5-dicarboxylic acid**.

[Click to download full resolution via product page](#)

Caption: Synthesis of **Pyrazine-2,5-dicarboxylic acid**.

## Logical Relationship in Coordination Chemistry

This diagram depicts the role of **Pyrazine-2,5-dicarboxylic acid** as a ligand in the formation of coordination polymers.



[Click to download full resolution via product page](#)

Caption: Formation of Coordination Polymers.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Page loading... [guidechem.com]
- 2. researchgate.net [researchgate.net]
- 3. img01.pharmablock.com [img01.pharmablock.com]

- 4. Pyrazine and Phenazine Heterocycles: Platforms for Total Synthesis and Drug Discovery [mdpi.com]
- 5. scbt.com [scbt.com]
- To cite this document: BenchChem. [physical appearance and melting point of Pyrazine-2,5-dicarboxylic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b093053#physical-appearance-and-melting-point-of-pyrazine-2-5-dicarboxylic-acid]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)